

# Application Note and Protocol for Solid-Phase Extraction of Sulfonamides in Urine

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## Compound of Interest

Compound Name: Sulfadimethoxine-d4

Cat. No.: B602550

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This document provides a detailed protocol for the solid-phase extraction (SPE) of sulfonamides from human urine samples. The described method is intended for sample clean-up and concentration prior to analysis by techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Introduction

Sulfonamides are a class of synthetic antimicrobial agents widely used in human and veterinary medicine. Monitoring their excretion in urine is crucial for pharmacokinetic studies, therapeutic drug monitoring, and in the assessment of environmental exposure. Solid-phase extraction is a robust and efficient technique for the selective extraction of sulfonamides from complex biological matrices like urine, offering high recovery and cleaner extracts compared to traditional liquid-liquid extraction methods. This protocol is based on a simplified, generic procedure using a hydrophilic-lipophilic balanced (HLB) polymeric sorbent, which allows for a streamlined workflow.

## Experimental Protocols

This section details the necessary reagents, materials, and the step-by-step procedure for the solid-phase extraction of sulfonamides from urine.

## Materials and Reagents

- SPE Cartridges: Oasis HLB 3 cc, 60 mg (or equivalent hydrophilic-lipophilic balanced polymeric sorbent)
- Urine Samples: Collected and stored at -20°C until analysis.
- Reagents:
  - Methanol (HPLC grade)
  - Acetonitrile (HPLC grade)
  - Formic acid (88%)
  - Ammonium hydroxide (28-30%)
  - $\beta$ -glucuronidase enzyme (from E. coli)
  - Phosphoric acid ( $\text{H}_3\text{PO}_4$ )
  - Ultrapure water
- Equipment:
  - SPE vacuum manifold
  - Centrifuge
  - Vortex mixer
  - pH meter
  - Analytical balance
  - Pipettes and appropriate tips
  - Glass test tubes or autosampler vials

## Sample Pre-treatment

Proper sample pre-treatment is critical for efficient and reproducible extraction.

- **Thawing and Centrifugation:** Thaw frozen urine samples at room temperature. Vortex the samples for 30 seconds and then centrifuge at 4000 rpm for 10 minutes to pellet any particulate matter.
- **Hydrolysis (Optional but Recommended):** To cleave glucuronide conjugates and measure total sulfonamide concentrations, enzymatic hydrolysis is recommended.
  - To 1 mL of the urine supernatant, add 50  $\mu$ L of  $\beta$ -glucuronidase solution.
  - Incubate the mixture at 37°C for 2 hours.
- **Dilution and pH Adjustment:** Dilute the hydrolyzed urine sample 1:1 with 4% phosphoric acid in water<sup>[1]</sup>. This step helps to disrupt protein binding and adjust the pH to an optimal range for SPE. For some sulfonamides, adjusting the sample pH to approximately 4.0 may be beneficial for retention on the SPE sorbent.

## Solid-Phase Extraction (SPE) Protocol

This protocol utilizes a simplified 3-step procedure (Load, Wash, Elute) suitable for Oasis HLB cartridges. A more traditional 5-step protocol is also described for other types of sorbents.

### Simplified 3-Step Protocol (for Oasis HLB)

- **Load:** Directly load the pre-treated urine sample onto the Oasis HLB cartridge. Apply a gentle vacuum to achieve a flow rate of approximately 1-2 mL/minute.
- **Wash:** Wash the cartridge with 2 mL of 5% methanol in water to remove salts and other polar interferences.
- **Elute:** Elute the sulfonamides from the cartridge with 2 mL of a solution of 90:10 acetonitrile:methanol<sup>[1]</sup>. Collect the eluate in a clean tube.

### Standard 5-Step Protocol (for general reversed-phase sorbents)

- **Conditioning:** Condition the SPE cartridge by passing 3 mL of methanol through the sorbent bed.

- **Equilibration:** Equilibrate the cartridge by passing 3 mL of ultrapure water. Do not allow the sorbent to dry.
- **Load:** Load the pre-treated urine sample onto the cartridge at a flow rate of 1-2 mL/minute.
- **Wash:** Wash the cartridge with 2 mL of 5% methanol in water.
- **Elute:** Elute the sulfonamides with 2 mL of acetonitrile or a mixture of acetonitrile and methanol.

## Post-Extraction

- **Evaporation:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the dried residue in a suitable volume (e.g., 200 µL) of the initial mobile phase of the analytical method (e.g., 10% acetonitrile in water with 0.1% formic acid).
- **Analysis:** Vortex the reconstituted sample and transfer it to an autosampler vial for analysis by LC-MS/MS or another suitable analytical technique.

## Data Presentation

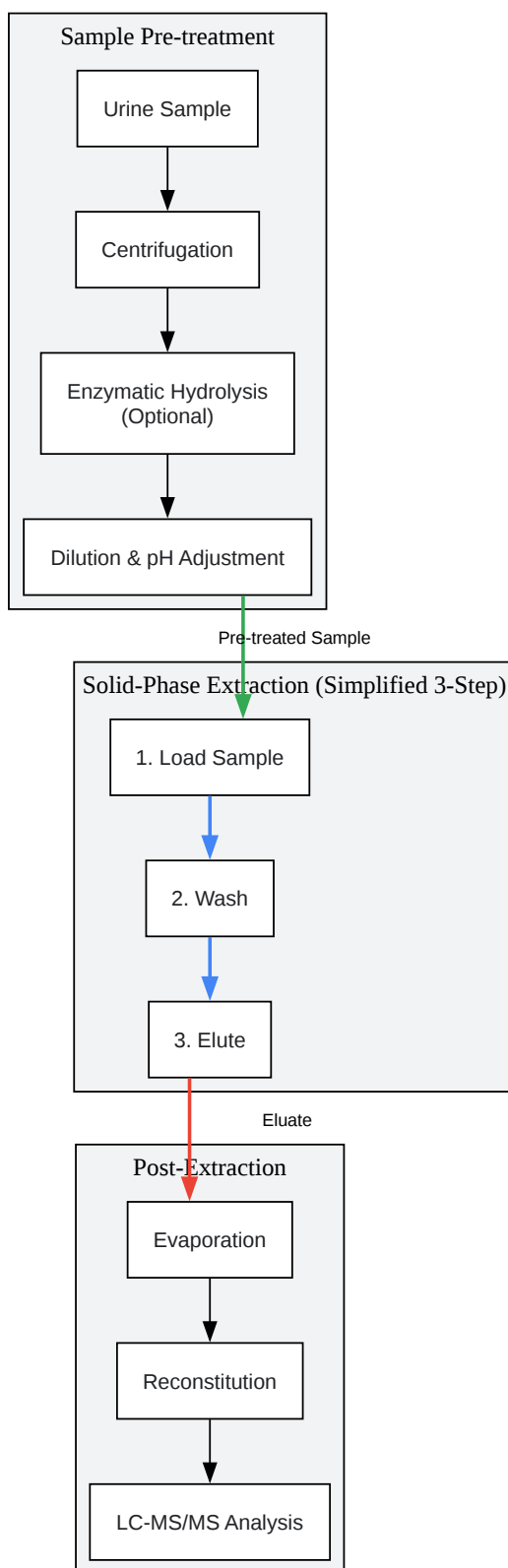
The following table summarizes the quantitative data for the extraction of selected sulfonamides from various matrices, including recovery rates, limits of detection (LOD), and limits of quantification (LOQ). It is important to note that the data is compiled from multiple sources and experimental conditions may vary.

Sulfonamide	Matrix	Recovery (%)	LOD	LOQ	Citation
Sulfamethoxazole	Wastewater	91	0.008 µg/L	0.025 µg/L	<a href="#">[2]</a>
Sulfamethoxazole	Fish	-	2.51 ppm	8.37 ppm	<a href="#">[3]</a>
Sulfadiazine	Fish	-	1.15 ppm	3.84 ppm	<a href="#">[3]</a>
Sulfadiazine	Wastewater	93	0.046 µg/L	0.152 µg/L	<a href="#">[2]</a>
Sulfapyridine	Wastewater	92	0.029 µg/L	0.097 µg/L	<a href="#">[2]</a>
Sulfamethoxy pyridazine	Wastewater	95	0.060 µg/L	0.197 µg/L	<a href="#">[2]</a>
Sulfamerazine	Wastewater	93	0.230 µg/L	0.750 µg/L	<a href="#">[2]</a>
Multi-residue (17 SAs)	Water	79-118	0.01-0.05 ng/L	-	<a href="#">[4]</a>
Multi-residue (31 SAs)	Livestock Tissues	85-109	0.3-5 ng/g	1-19 ng/g	<a href="#">[5]</a>

## Visualizations

### Experimental Workflow

The following diagram illustrates the key steps in the solid-phase extraction protocol for sulfonamides in urine.

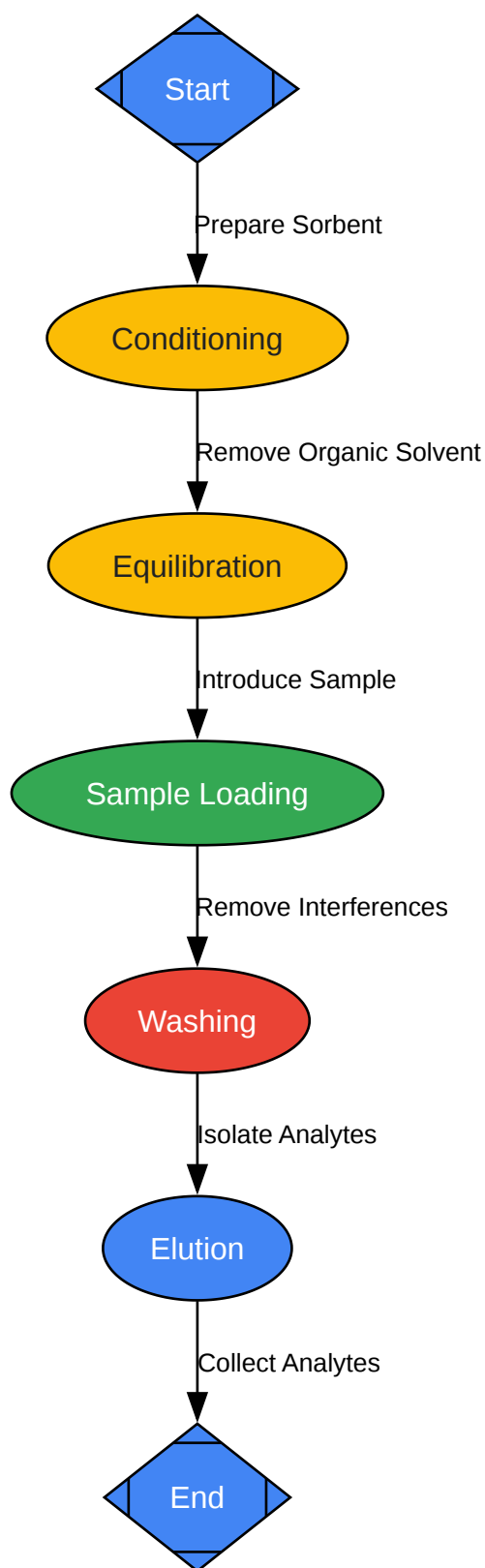


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Caption: Workflow of the solid-phase extraction protocol for sulfonamides in urine.

## Logical Relationship of SPE Steps

The following diagram illustrates the logical relationship and purpose of each step in a standard solid-phase extraction procedure.



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Caption: Logical flow of a standard solid-phase extraction procedure.



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